

# Pyrazine-2-sulfinic acid CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrazine-2-sulfinic acid*

Cat. No.: *B15059493*

[Get Quote](#)

## An In-Depth Technical Guide to Pyrazine-2-sulfinic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Pyrazine-2-sulfinic acid**, a distinct heterocyclic compound, holds potential for exploration within pharmaceutical and chemical research. This technical guide serves as a foundational resource, consolidating available data on its chemical identity. At present, detailed experimental protocols and comprehensive biological studies specifically concerning **Pyrazine-2-sulfinic acid** are not extensively documented in publicly accessible literature. This guide, therefore, presents the confirmed chemical properties and provides a generalized framework for potential synthetic approaches and areas of investigation based on the chemistry of related pyrazine and sulfinic acid derivatives.

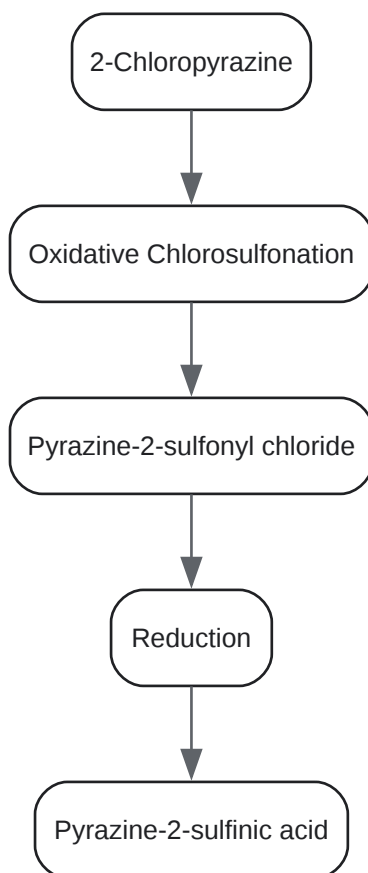
### Chemical Identity and Properties

**Pyrazine-2-sulfinic acid** is identified by the Chemical Abstracts Service (CAS) number 1195873-57-4. Its molecular structure and key identifiers are summarized in the table below.

Property	Value
CAS Number	1195873-57-4[1]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> S[1]
Molecular Weight	144.15 g/mol
Canonical SMILES	C1=CN=C(C=N1)S(=O)O
InChI Key	Not available

## Potential Synthetic Pathways

While specific, validated experimental protocols for the synthesis of **Pyrazine-2-sulfinic acid** are not readily available in the literature, a potential synthetic route can be conceptualized based on established methods for the preparation of heteroaromatic sulfinic acids. A plausible approach involves the reduction of a corresponding sulfonyl halide. The following diagram illustrates a generalized workflow for such a synthesis.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 139263-49-3|Pyrazine-2-sulfonic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Pyrazine-2-sulfonic acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15059493#pyrazine-2-sulfonic-acid-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b15059493#pyrazine-2-sulfonic-acid-cas-number-and-molecular-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)